

Proper Disposal of IOX1: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IOX1

Cat. No.: B1672091

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Ensuring laboratory safety and environmental responsibility are paramount when handling chemical compounds. This document provides essential procedural guidance for the proper disposal of **IOX1** (8-hydroxy-5-quinolinecarboxylic acid), a pan-inhibitor of 2-oxoglutarate-dependent demethylases and oxygenases, to support researchers, scientists, and drug development professionals in maintaining safe laboratory practices.

Essential Safety and Handling Information

Before initiating any disposal procedures, it is crucial to be familiar with the handling precautions for **IOX1**. Always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most comprehensive information.

Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves.
- Eye/Face Protection: Use safety glasses with side-shields or goggles.
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[1]
- Wash hands and any exposed skin thoroughly after handling.^{[1][2]}

- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Use only in a well-ventilated area or under a chemical fume hood.[\[1\]](#)
- Contaminated work clothing should not be allowed out of the workplace.[\[1\]](#)

IOX1 Quantitative Data Summary

The following table summarizes key quantitative data for **IOX1**, also known as 8-hydroxy-5-quinolinecarboxylic acid.

Property	Value
Molecular Formula	C ₁₀ H ₇ NO ₃
Molecular Weight	189.17 g/mol
CAS Number	5852-78-8
Purity	≥98% (HPLC) [3] [4]
Appearance	Solid
Storage Temperature	+4°C or -20°C [3] [5]

Step-by-Step IOX1 Disposal Protocol

Unused or waste **IOX1** and its containers must be treated as hazardous waste. Adherence to local, state, and federal regulations is mandatory.

- Do Not Dispose in General Trash or Sewer: **IOX1** should never be disposed of in the regular trash or washed down the sink. It is very toxic to aquatic life with long-lasting effects.[\[1\]](#)
- Containment:
 - Leave the waste **IOX1** in its original container whenever possible.
 - If transferring to a new container, ensure it is compatible, properly labeled, and securely sealed.

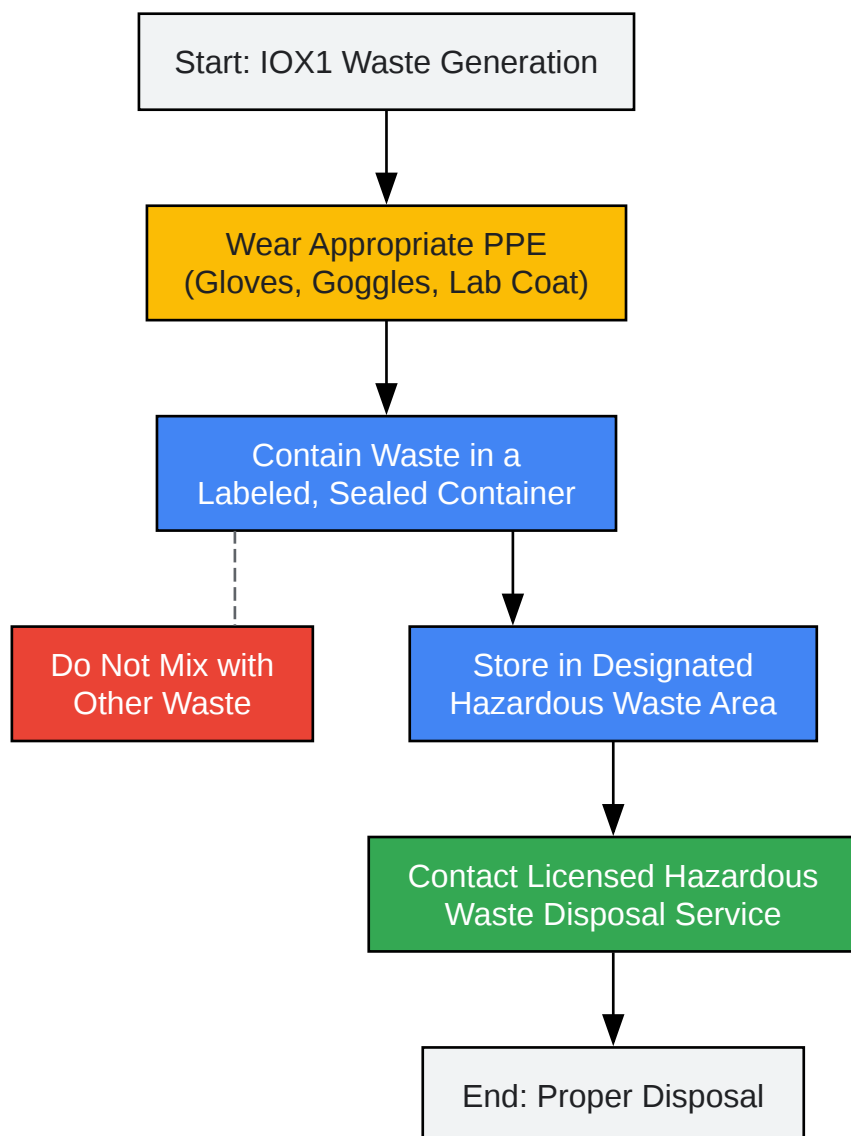
- Do not mix **IOX1** waste with other chemical waste.
- Labeling:
 - Clearly label the waste container as "Hazardous Waste" and identify the contents as "**IOX1** (8-hydroxy-5-quinolinecarboxylic acid)".
- Storage of Waste:
 - Store the sealed waste container in a designated, secure area away from incompatible materials.
 - Store locked up.[\[1\]](#)[\[2\]](#)
- Engage a Licensed Professional:
 - The primary and required method of disposal is to transfer the waste to a licensed hazardous waste disposal company.[\[1\]](#)[\[2\]](#)
 - Follow all institutional and local guidelines for hazardous waste pickup and disposal.
- Empty Container Disposal:
 - Handle uncleaned, empty containers in the same manner as the product itself. They should be disposed of through an approved waste disposal plant.[\[1\]](#)[\[2\]](#)

Experimental Protocols Cited

The information provided in this document is based on standard safety protocols outlined in various Safety Data Sheets for **IOX1** and related chemical compounds. No experimental research was conducted to generate this disposal procedure. The primary sources are the SDS documents from chemical suppliers, which compile data from toxicological and environmental impact studies.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **IOX1**.



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Caption: Workflow for the proper disposal of **IOX1**.

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